

4-Chloro-3-(cyclopropylmethoxy)phenol solubility in different solvents

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Compound of Interest

Compound Name: 4-Chloro-3-(cyclopropylmethoxy)phenol
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Comprehensive Solubility Profiling of **4-Chloro-3-(cyclopropylmethoxy)phenol**:
Thermodynamic Mechanisms and Experimental Methodologies

Executive Summary

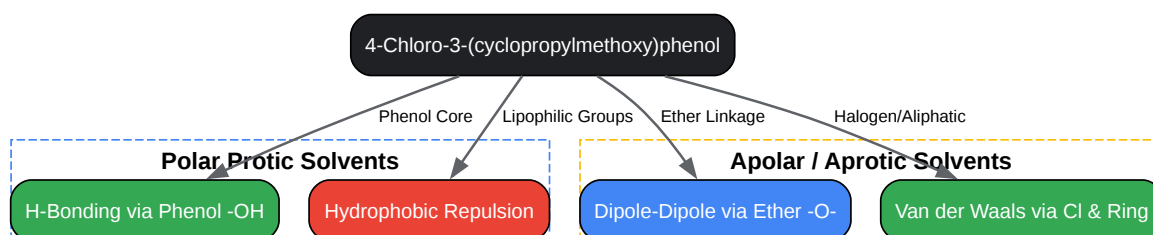
In modern drug discovery and materials science, halogenated ether-substituted phenols like **4-Chloro-3-(cyclopropylmethoxy)phenol** represent highly versatile, yet physicochemically complex, structural motifs. The interplay between the hydrogen-bonding capacity of the phenol core, the electron-withdrawing lipophilicity of the chloro substituent, and the bulky hydrophobic nature of the cyclopropylmethoxy group dictates its solvation thermodynamics.

This whitepaper provides an in-depth technical framework for understanding, predicting, and experimentally validating the solubility of **4-Chloro-3-(cyclopropylmethoxy)phenol** across different solvent systems. By anchoring predictive structural analysis to standard regulatory guidelines—such as the ICH Q3C limits for residual solvents[1][2] and USP <1236> solubility measurement protocols[3][4]—this guide serves as an authoritative resource for formulation scientists and analytical chemists.

Part 1: Physicochemical Profiling & Structural Analysis

To accurately determine the solubility profile of **4-Chloro-3-(cyclopropylmethoxy)phenol**, one must deconstruct the molecule into its functional pharmacophores. Solubility is not merely a function of "like dissolves like"; it is a thermodynamic competition between the crystal lattice energy of the solid state and the solvation energy provided by the solvent.

- **The Phenol Core (Hydrogen Bonding):** The hydroxyl (-OH) group acts as both a strong hydrogen bond donor (HBD) and acceptor (HBA). The presence of the para-oriented chloro group (relative to the phenol, depending on exact regiochemistry) exerts an electron-withdrawing inductive effect, likely lowering the pKa of the phenol to approximately 9.0–9.5. In highly alkaline aqueous media (pH > 10), the molecule will ionize into a phenoxide anion, drastically increasing aqueous solubility[3][5].
- **The 4-Chloro Substituent (Lipophilicity & Sterics):** Halogenation significantly increases the molecule's lipophilicity (LogP) and polarizability. The chloro group enhances Van der Waals interactions with non-polar solvents but creates a hydrophobic hydration shell in aqueous media, which is thermodynamically unfavorable[4].
- **The 3-(Cyclopropylmethoxy) Group (Ether Linkage):** This moiety introduces a bulky, aliphatic cyclopropyl ring connected via an ether oxygen. While the ether oxygen provides a weak HBA site, the overriding effect of the cyclopropyl ring is an increase in the hydrophobic surface area, driving high solubility in polar aprotic and non-polar solvents.



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Thermodynamic solvation pathways for **4-Chloro-3-(cyclopropylmethoxy)phenol** in various media.

Part 2: Solubility Thermodynamics & Solvent Selection

When selecting solvents for synthesis, purification, or formulation, researchers must balance solvation capacity against toxicological risk. The International Council for Harmonisation (ICH) Q3C guidelines classify solvents based on their risk to human health, which directly impacts their viability in pharmaceutical workflows[1][6].

Based on the Hansen Solubility Parameters (Dispersion, Polarity, and Hydrogen Bonding) derived from the structural analysis, the predicted solubility profile of **4-Chloro-3-(cyclopropylmethoxy)phenol** is summarized below:

Solvent	ICH Q3C Class	Polarity Index	Predicted Solubility	Mechanistic Rationale
Water (pH 7.4)	N/A	10.2	< 0.1 mg/mL (Poor)	High hydrophobic surface area; lattice energy overcomes weak aqueous H-bonding[7].
Ethanol	Class 3	5.2	> 50 mg/mL (High)	Excellent H-bond donor/acceptor matching the phenol core; low toxicity[6].
DMSO	Class 3	7.2	> 100 mg/mL (Very High)	Strong dipole-dipole interactions; universal aprotic solvent for lipophilic rings[8].
Dichloromethane	Class 2	3.1	> 50 mg/mL (High)	Strong Van der Waals interactions with the chloro and cyclopropyl groups[9].
Hexane	Class 2	0.1	< 5 mg/mL (Low)	Insufficient polarity to disrupt the strong phenolic hydrogen-bonded crystal lattice.

Note: Class 1 solvents (e.g., Benzene, Carbon Tetrachloride) are strictly avoided due to their carcinogenic profiles, despite potentially offering favorable solvation thermodynamics[1][2].

Part 3: Experimental Workflows for Solubility Determination

To transition from predictive models to empirical data, rigorous experimental protocols must be employed. The following methodologies are self-validating systems designed to establish causality between the physical state of the compound and its measured concentration.

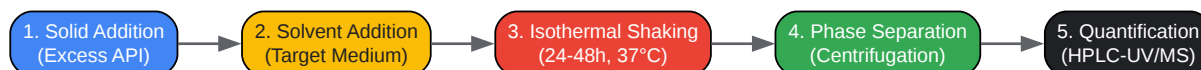
Protocol A: Thermodynamic Equilibrium Solubility (The Shake-Flask Method)

Recognized by USP <1236> as the gold standard for determining true equilibrium solubility, this method ensures that the solid compound and the dissolved solute reach a state of thermodynamic balance[3][4].

Causality Check: Why 24-48 hours? Kinetic dissolution can be rapid, but achieving true thermodynamic equilibrium requires sufficient time for the solvent to fully permeate and disrupt the lowest-energy crystal lattice state, accounting for potential polymorphic transformations[3].

- Solid Addition: Accurately weigh an excess amount of **4-Chloro-3-(cyclopropylmethoxy)phenol** (e.g., 20 mg) into a 2 mL glass HPLC vial. Self-Validation: Visual confirmation of undissolved solid at the end of the assay proves the solution is truly saturated.
- Solvent Addition: Add 1.0 mL of the target solvent (e.g., Ethanol, or a biorelevant medium like FaSSIF) to the vial[5].
- Isothermal Equilibration: Seal the vial and place it in an isothermal orbital shaker at 37.0 ± 0.5 °C. Agitate at 250 RPM for 24 to 48 hours[10][11].
- Phase Separation: Centrifuge the suspension at $10,000 \times g$ for 15 minutes. Causality Check: Centrifugation is strictly preferred over filtration for highly lipophilic phenols. Lipophilic compounds frequently bind non-specifically to standard cellulose or PTFE filter membranes, leading to artificially low solubility readings[8].

- Quantification: Carefully aspirate the supernatant, perform serial dilutions using the HPLC mobile phase, and quantify the concentration via HPLC-UV/Vis against a validated, multi-point calibration curve.



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Standardized shake-flask methodology for determining thermodynamic equilibrium solubility.

Protocol B: High-Throughput Kinetic Solubility Screening

For early-stage drug discovery where material is scarce, kinetic solubility provides a rapid, semi-quantitative assessment of the compound's precipitation point when transitioned from an organic stock to an aqueous environment[8][12].

- Stock Preparation: Prepare a 10 mM stock solution of **4-Chloro-3-(cyclopropylmethoxy)phenol** in 100% DMSO.
- Serial Dilution: Dispense the stock into a 96-well plate, creating a concentration gradient (e.g., 10 μ M to 500 μ M).
- Aqueous Spiking: Rapidly add the DMSO solutions to a secondary analysis plate containing pH 7.4 PBS buffer. Ensure the final DMSO concentration remains $\leq 1\%$ v/v to prevent artificial cosolvent solubility enhancement[8].
- Incubation & Detection: Incubate the plate for 2 hours at room temperature on a shaker deck. Measure the absorbance via nephelometry (light scattering) at 620 nm. The lowest concentration at which a significant spike in absorbance occurs indicates the onset of precipitation (the kinetic solubility limit)[12].

Conclusion

The solubility of **4-Chloro-3-(cyclopropylmethoxy)phenol** is governed by the delicate balance between its polar phenol core and its bulky, lipophilic halogen/ether substituents. By leveraging

ICH Q3C Class 3 solvents like Ethanol or DMSO, researchers can achieve high solubility for synthesis and formulation. Conversely, its poor aqueous solubility necessitates rigorous, standardized testing—such as the USP <1236> Shake-Flask method—to accurately profile its behavior in biological or environmental media. Adhering to these causally-driven, self-validating protocols ensures high-fidelity data suitable for regulatory submission and advanced drug development.

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